

3'-Trifluoromethylisobutyranilide material safety data sheet

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Compound of Interest

Compound Name: 3'-Trifluoromethylisobutyranilide

Cat. No.: B124288

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An In-depth Technical Guide to 3'-Trifluoromethylisobutyranilide

This document provides a comprehensive safety and technical overview of **3'-Trifluoromethylisobutyranilide**, intended for researchers, scientists, and professionals in drug development. It consolidates critical data on its properties, hazards, and handling procedures.



Section 1: Chemical Product and Company Identification

Identifier	Data
Product Name	3'-Trifluoromethylisobutyranilide
CAS Number	1939-27-1[1][2][3][4]
IUPAC Name	2-methyl-N-[3-(trifluoromethyl)phenyl]propanamide[1]
Synonyms	N-(3-(Trifluoromethyl)phenyl)isobutyramide, α,α,α -Trifluoro-2-methyl-m-propionotoluidide, Flutamide Impurity E[1][4][5]
Molecular Formula	C ₁₁ H ₁₂ F ₃ NO[1][3][4]
Molecular Weight	231.21 g/mol [1][3][4]
Relevant Identified Uses	As a reagent in the synthesis of Flutamide, for pharmaceutical research related to androgen receptor antagonism, and as a reference standard in analytical chemistry.[1][2][5]
Company Identification	Note: Please refer to the specific supplier for company details and emergency contact information.

Section 2: Hazards Identification

This substance is classified as hazardous according to the Globally Harmonized System (GHS).

- GHS Classification:
 - Specific target organ toxicity — repeated exposure, Category 2 (H373)[1][4]
 - Hazardous to the aquatic environment, long-term hazard, Category 2 (H411)[1][4]
- GHS Label Elements:
 - Pictograms:

-  alt text
(Health Hazard)
-  alt text
(Environmental Hazard)
- Signal Word:Warning[4]
- Hazard Statements:
 - H373: May cause damage to organs through prolonged or repeated exposure.[1][4]
 - H411: Toxic to aquatic life with long lasting effects.[1][4]
- Precautionary Statements:
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
 - P273: Avoid release to the environment.
 - P314: Get medical advice/attention if you feel unwell.
 - P391: Collect spillage.
 - P501: Dispose of contents/container to an approved waste disposal plant.
- Other Hazards: Research indicates potential for liver toxicity with prolonged exposure.[1]

Section 3: Composition/Information on Ingredients

Component	CAS Number	Purity
3'-Trifluoromethylisobutyranilide	1939-27-1	>97% (Purity may vary by supplier)[5]

Section 4: First-Aid Measures

- **General Advice:** Consult a physician. Show this safety data sheet to the doctor in attendance. Move out of dangerous area.
- **Inhalation:** If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** Wash off with soap and plenty of water. Consult a physician.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **Ingestion:** Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Section 5: Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards Arising from the Chemical:** In case of fire, hazardous decomposition products may be formed, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride (HF).
- **Special Protective Equipment for Firefighters:** Wear self-contained breathing apparatus for firefighting if necessary.

Section 6: Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.
- **Methods for Cleaning Up:** Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Section 7: Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Conditions for Safe Storage: Keep container tightly closed in a dry and well-ventilated place.
 - Recommended Storage Temperature: 2-8°C[2][4][6]

Section 8: Exposure Controls/Personal Protection

- Exposure Limits: No occupational exposure limit values have been established.
- Engineering Controls: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of workday. Use a properly ventilated work area.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or equivalent.
 - Skin Protection: Handle with chemical-resistant gloves. Gloves must be inspected prior to use. Wash and dry hands. A lab coat is required.
 - Respiratory Protection: For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

Section 9: Physical and Chemical Properties

Property	Value
Appearance	Off-White to Pale Orange Solid[2][4][6]
Melting Point	100-101 °C[1][2][4][6]
Boiling Point	313.5 ± 42.0 °C (Predicted)[1][2][4][6]
Density	1.220 ± 0.06 g/cm ³ (Predicted)[2][4][6]
Solubility	Slightly soluble in Chloroform and Methanol[1][2][4][6]
pKa	14.33 ± 0.70 (Predicted)[2][4][6]

Section 10: Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Exhibits good thermal stability and is stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.
- Hazardous Decomposition Products: Under fire conditions: Carbon oxides, Nitrogen oxides (NO_x), Hydrogen fluoride.

Section 11: Toxicological Information

- Acute Toxicity: No specific data available. The risk statement R48/22 suggests it may be harmful if swallowed with prolonged exposure.[2][6]
- Skin Corrosion/Irritation: No specific data available.
- Serious Eye Damage/Irritation: No specific data available.

- Respiratory or Skin Sensitization: No specific data available.
- Germ Cell Mutagenicity: No specific data available.
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.
- Reproductive Toxicity: No specific data available.
- Specific Target Organ Toxicity - Single Exposure: No specific data available.
- Specific Target Organ Toxicity - Repeated Exposure: May cause damage to organs (potentially the liver) through prolonged or repeated exposure.[\[1\]](#)[\[4\]](#)
- Aspiration Hazard: No specific data available.
- Additional Information: This compound is an impurity in the non-steroidal anti-androgen drug flutamide and has been shown to interact with androgen receptors.[\[1\]](#)

Section 12: Ecological Information

- Toxicity: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[4\]](#) No specific ecotoxicity data (e.g., LC50, EC50) is available.
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

Section 13: Disposal Considerations

- Waste Treatment Methods: Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

- Contaminated Packaging: Dispose of as unused product.

Section 14: Transport Information

This substance is classified as environmentally hazardous. Transport regulations may vary. It is recommended to consult the supplier or a qualified professional for current transport information.

- Potential Classification:
 - UN Number: 3077 (Environmentally hazardous substance, solid, n.o.s.)
 - Transport Hazard Class: 9
 - Packing Group: III

Section 15: Regulatory Information

- FDA UNII: V3NS36X991[1][4]
- GHS Hazard Codes: H373, H411[1][4]
- Risk Statements (Europe - obsolete): R48/22, R51/53[2][6]
- Safety Statements (Europe - obsolete): S22, S36, S61[2][6]

Section 16: Other Information

- Disclaimer: The information provided in this document is correct to the best of our knowledge, information and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal and release and is not to be considered a warranty or quality specification.

Experimental Protocols & Visualizations

Synthesis Protocol

A general method for the synthesis of N-(3-(trifluoromethyl)phenyl)isobutyramide is as follows.
[2]

- **Reaction Setup:** In a reaction vial equipped with a polytetrafluoroethylene sealed screw cap, combine cobalt(II) oxalate dihydrate (0.294 mmol), Cs_2CO_3 (2.94 mmol), isobutyramide (1.47 mmol), DMEDA (0.588 mmol), distilled water (0.3 mL), and 3-iodobenzotrifluoride (2.205 mmol).
- **Heating:** Stir the reaction mixture in the closed system at 120°C to 130°C for 24 hours.
- **Workup:** Cool the non-homogeneous mixture to room temperature and dilute it with CH_2Cl_2 .
- **Extraction:** Dry the combined organic extracts with anhydrous Na_2SO_4 , filter, and remove the solvent under reduced pressure.
- **Purification:** Load the crude product onto a silica gel column using a minimal amount of CH_2Cl_2 and purify by column chromatography to yield the final product.
- **Confirmation:** Confirm the structure and purity of the product using ^1H NMR and ^{13}C NMR spectral analysis.

Diagrams

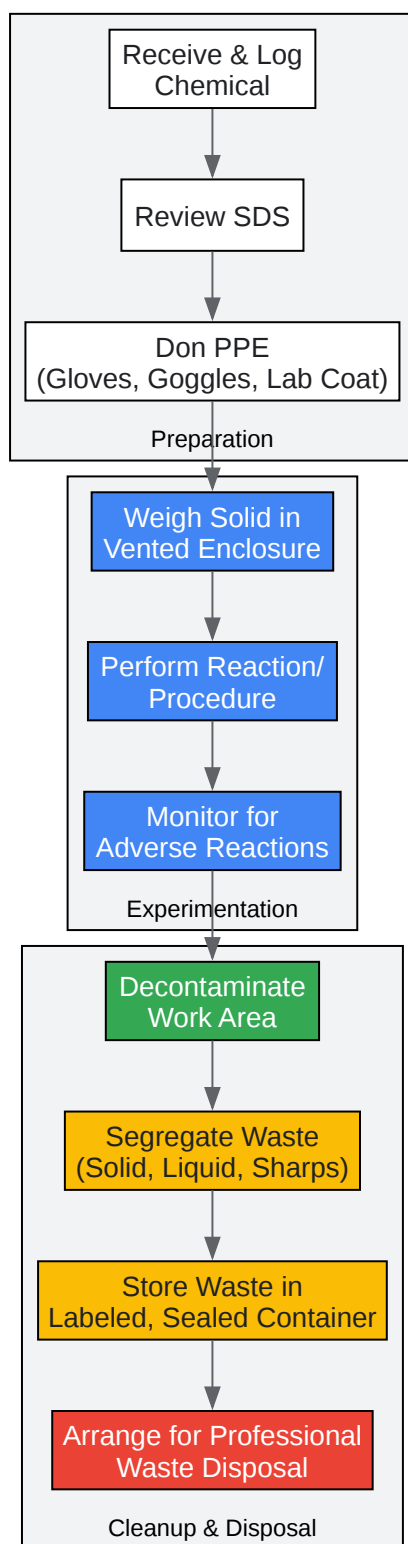


Diagram 1: Hazardous Solid Handling Workflow

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Caption: Diagram 1: A generalized workflow for safely handling hazardous solid chemicals.

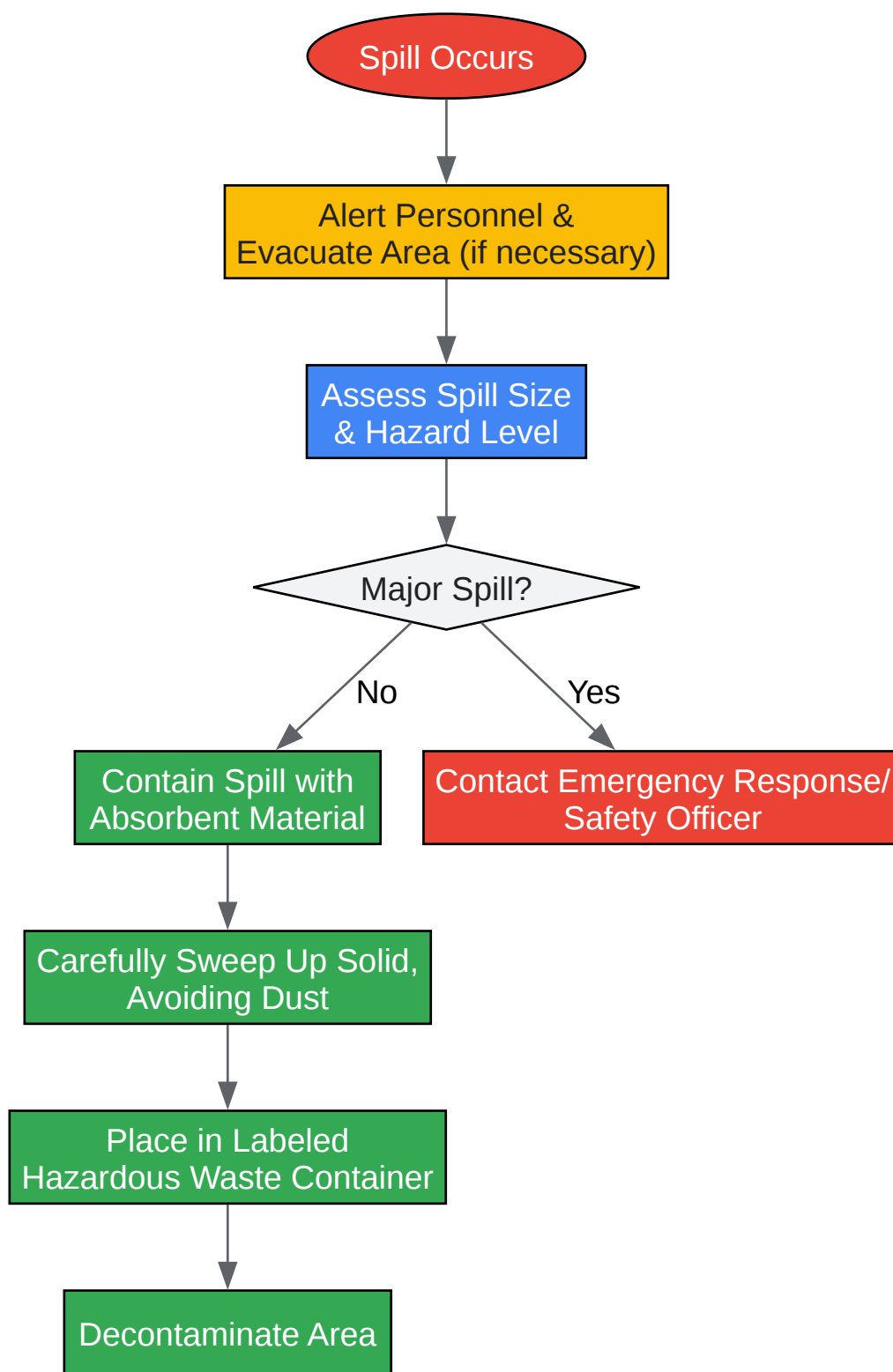


Diagram 2: Spill Response Logic

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